

# Personal protective equipment for handling 2-Isobutyrylcyclohexanone

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## Compound of Interest

Compound Name: 2-Isobutyrylcyclohexanone

Cat. No.: B1365007

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## Essential Safety and Handling Guide for 2-Isobutyrylcyclohexanone

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Isobutyrylcyclohexanone**. Designed for researchers, scientists, and drug development professionals, this document outlines procedural, step-by-step guidance to ensure safe laboratory practices.

## Hazard Identification and Classification

**2-Isobutyrylcyclohexanone** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Combustible Liquid: Can form explosive mixtures with air upon intense heating.[\[4\]](#) Vapors are heavier than air and may travel along floors.

It is important to note that the chemical, physical, and toxicological properties of this substance have not been thoroughly investigated.

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Isobutyrylcyclohexanone** is presented below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	168.23 g/mol [3]
Appearance	Liquid[4]
Density	1.0076 g/mL at 25 °C[4]
Flash Point	104.4 °C (219.9 °F) - closed cup[4]
Refractive Index	n <sub>20/D</sub> 1.5006[4]
Storage Class	10 - Combustible liquids[4]

## Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is critical for safety.

## Personal Protective Equipment (PPE)

The minimum required PPE when handling **2-Isobutyrylcyclohexanone** includes:

- **Eye and Face Protection:** Wear chemical splash goggles and a face shield.[4] This is crucial to prevent the serious eye irritation this chemical can cause.
- **Hand Protection:** Chemical-resistant gloves (e.g., Butyl rubber) are required to prevent skin contact.[4][5]
- **Body Protection:** A lab coat or chemical-resistant apron should be worn.[6] For larger quantities or in case of a significant spill potential, a full chemical-resistant suit may be necessary.[6]
- **Respiratory Protection:** Use in a well-ventilated area, such as a chemical fume hood.[1] If vapors or aerosols are likely to be generated, an approved respirator with a type ABEK (EN14387) filter is recommended.[4]

## Step-by-Step Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Store in a designated area for combustible liquids.[\[4\]](#)

#### Handling and Use:

- All handling of **2-Isobutyrylcyclohexanone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Ensure an eyewash station and safety shower are immediately accessible.[\[6\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the area where the chemical is handled or stored.[\[1\]](#)

## Emergency Procedures

#### Spill Response:

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wearing the appropriate PPE, contain the spill.
- Absorb the spill with an inert, liquid-absorbent material (e.g., Chemizorb®).
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)
- Clean the affected area thoroughly.
- Prevent the spilled chemical from entering drains.

#### First Aid:

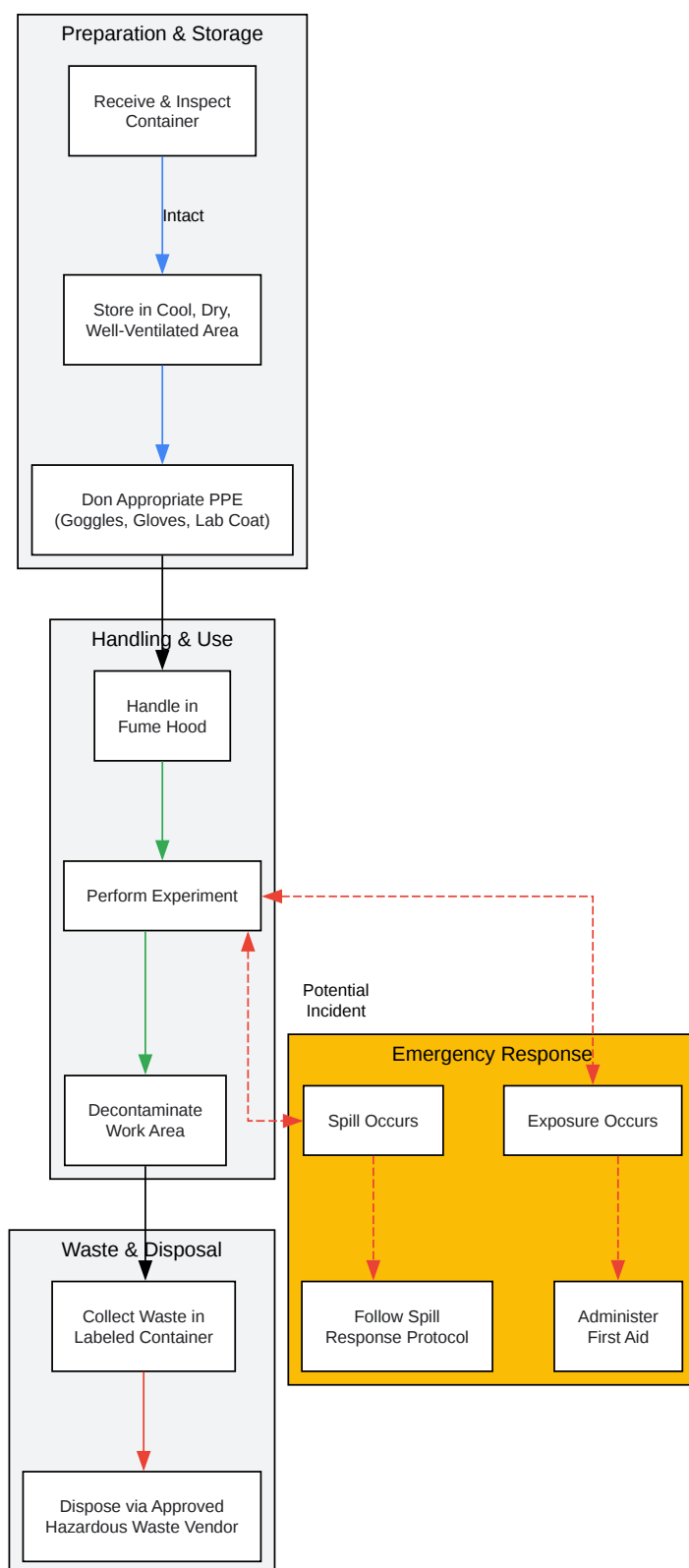
- If Swallowed: Immediately call a POISON CENTER or doctor.[1] Rinse the mouth with water and provide two glasses of water to drink at most. Do not induce vomiting.[1]
- In Case of Eye Contact: Immediately rinse cautiously with water for at least 15 minutes.[1] Remove contact lenses if present and easy to do so.[1] Continue rinsing.[1] Seek immediate medical attention from an ophthalmologist.
- In Case of Skin Contact: Remove all contaminated clothing immediately. Rinse the skin thoroughly with water and soap.[8] If irritation occurs, seek medical attention.[8]
- If Inhaled: Move the person to fresh air.[6] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[6][8]

## Disposal Plan

- All waste, including the chemical itself, contaminated absorbent materials, and empty containers, must be treated as hazardous waste.
- Dispose of the waste in a designated, approved waste disposal plant.[1]
- Keep chemical waste in its original container where possible; do not mix with other waste.
- Uncleaned containers should be handled and disposed of as if they still contain the product.
- Follow all national and local regulations for hazardous waste disposal.

## Visual Workflow

The following diagram illustrates the standard operating procedure for safely handling **2-Isobutyrylcyclohexanone** from receipt to disposal.



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